

Application Notes and Protocols for Testing 2'''-Hydroxychlorothricin in Animal Models

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Compound of Interest

Compound Name: 2'''-Hydroxychlorothricin

Cat. No.: B1142498

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Audience: Researchers, scientists, and drug development professionals.

Introduction

2'''-Hydroxychlorothricin (HCT) is an antibiotic belonging to the chlorothricin group, isolated from *Streptomyces* sp. K818.[1] Preliminary research has indicated its potential as an anti-tumor agent, demonstrating the ability to prolong the survival period of ICR mice inoculated with Ehrlich cancer cells.[1] These application notes provide detailed protocols for the in vivo evaluation of **2'''-Hydroxychlorothricin**'s anti-cancer efficacy, focusing on a murine model of Ehrlich ascites carcinoma. The protocols outlined below are based on established methodologies for preclinical anti-cancer drug screening and can be adapted for other tumor models.

1. Preclinical Evaluation of 2'''-Hydroxychlorothricin in a Murine Ehrlich Ascites Carcinoma Model

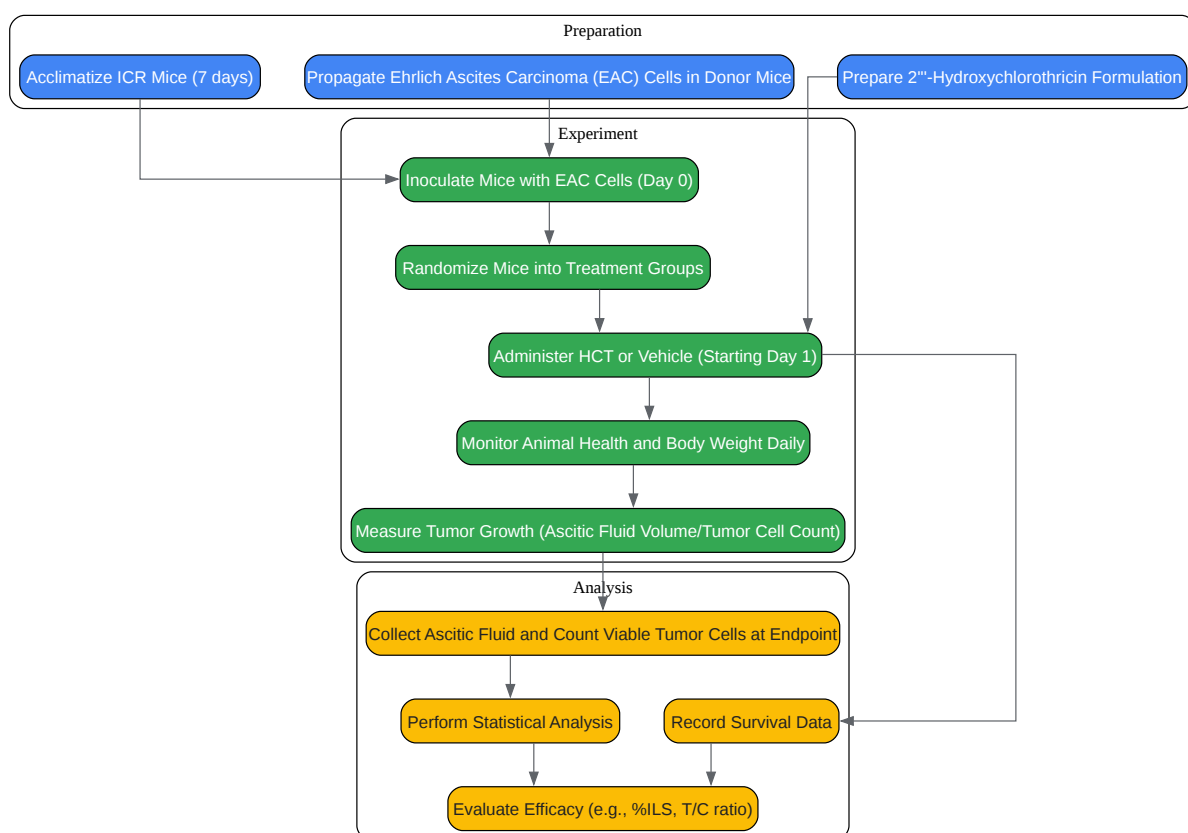
This section details the protocol for assessing the anti-tumor activity of HCT in an ascitic tumor model.

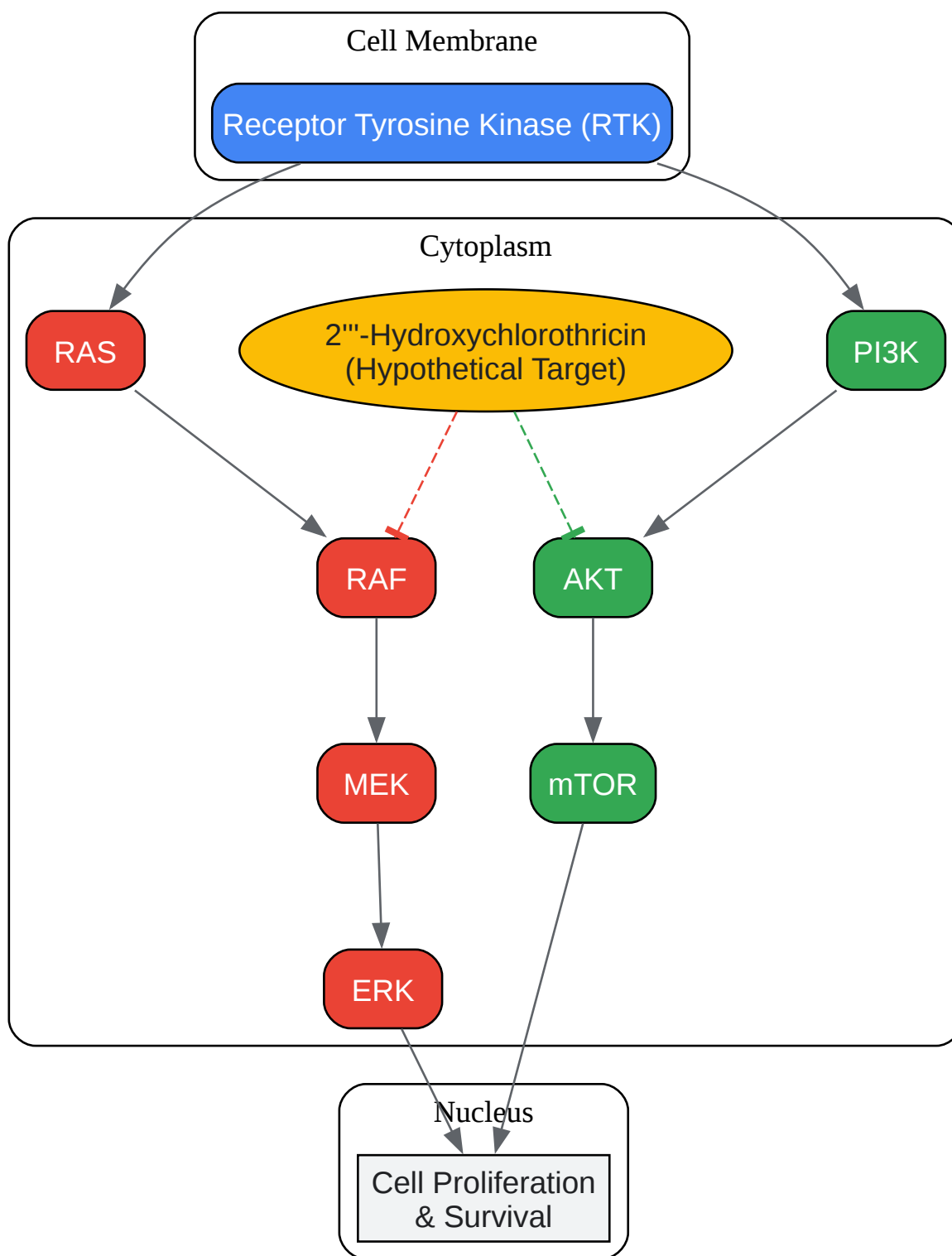
1.1. Materials and Reagents

- **2'''-Hydroxychlorothricin** (HCT)
- Ehrlich ascites carcinoma (EAC) cell line

- ICR mice (female, 6-8 weeks old)
- Phosphate-buffered saline (PBS), sterile
- Trypan blue solution (0.4%)
- RPMI-1640 medium supplemented with 10% fetal bovine serum (FBS) and 1% penicillin-streptomycin
- Dimethyl sulfoxide (DMSO)
- Corn oil or other suitable vehicle
- Syringes and needles (various gauges)
- Hemocytometer
- Centrifuge
- Animal housing and husbandry equipment

1.2. Experimental Workflow





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References

- 1. medchemexpress.com [medchemexpress.com]
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